

Application Note: Protocol for the N-Tosylation of L-Aspartic Acid

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Compound of Interest

Compound Name: *N-Tosyl-L-aspartic acid*

Cat. No.: *B122637*

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Introduction

The selective protection of amino acid functional groups is a cornerstone of peptide synthesis and the development of peptidomimetic drugs. The tosyl (p-toluenesulfonyl) group is a robust and widely used protecting group for the amino functionality of amino acids. The resulting N-tosylated amino acids are stable to a variety of reaction conditions, yet the tosyl group can be removed under specific reducing conditions. This application note provides a detailed protocol for the N-tosylation of L-aspartic acid, a common and versatile chiral building block in drug development. The procedure involves the reaction of L-aspartic acid with p-toluenesulfonyl chloride (TsCl) under basic conditions to yield N-p-toluenesulfonyl-L-aspartic acid.

Experimental Protocol: N-Tosylation of L-Aspartic Acid

This protocol is based on the general principles of the Schotten-Baumann reaction for the N-sulfonylation of amines.

Materials:

- L-Aspartic acid
- p-Toluenesulfonyl chloride (TsCl)
- Sodium hydroxide (NaOH)

- Hydrochloric acid (HCl), concentrated
- Diethyl ether
- Distilled water
- pH indicator paper or pH meter
- Ice bath
- Magnetic stirrer and stir bar
- Beakers and Erlenmeyer flasks
- Separatory funnel
- Büchner funnel and filter paper
- Rotary evaporator

Procedure:

- **Dissolution of L-Aspartic Acid:** In a 250 mL beaker, dissolve 13.3 g (0.1 mol) of L-aspartic acid in 100 mL of 1 M sodium hydroxide solution. Cool the solution to 0-5 °C in an ice bath with continuous stirring.
- **Preparation of Tosyl Chloride Solution:** In a separate flask, dissolve 21.0 g (0.11 mol) of p-toluenesulfonyl chloride in 50 mL of diethyl ether.
- **Reaction:** While vigorously stirring the L-aspartic acid solution in the ice bath, slowly and simultaneously add the p-toluenesulfonyl chloride solution and 2 M sodium hydroxide solution dropwise. Monitor the pH of the reaction mixture and maintain it between 9 and 10 by adjusting the addition rate of the sodium hydroxide solution. The addition should take approximately 1-2 hours.
- **Reaction Completion:** After the addition is complete, continue to stir the mixture at room temperature for an additional 2-3 hours to ensure the reaction goes to completion.

- Work-up:
 - Transfer the reaction mixture to a separatory funnel.
 - Separate the aqueous layer from the organic (diethyl ether) layer.
 - Wash the aqueous layer with 2 x 30 mL of diethyl ether to remove any unreacted tosyl chloride and other organic impurities.
 - Carefully acidify the aqueous layer to a pH of approximately 2 with concentrated hydrochloric acid while cooling in an ice bath. This will precipitate the **N-tosyl-L-aspartic acid**.
- Isolation and Purification:
 - Collect the white precipitate by vacuum filtration using a Büchner funnel.
 - Wash the precipitate with cold water (2 x 30 mL) to remove any inorganic salts.
 - Recrystallize the crude product from a minimal amount of hot water or an ethanol/water mixture to obtain pure N-p-toluenesulfonyl-L-aspartic acid.
 - Dry the purified product in a vacuum oven at 50-60 °C.

Characterization:

The final product can be characterized by:

- Melting point determination
- ^1H NMR and ^{13}C NMR spectroscopy
- Infrared (IR) spectroscopy
- Mass spectrometry

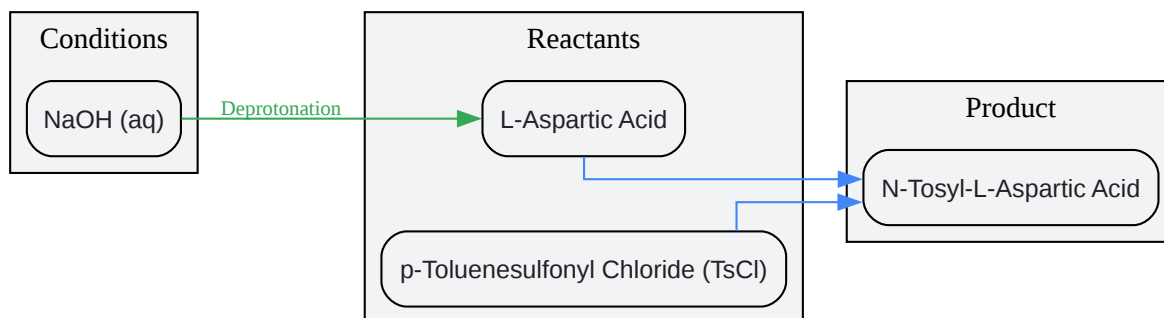
Data Presentation

The following table summarizes typical quantitative data for the N-tosylation of amino acids based on established procedures. Yields can vary depending on the specific amino acid and reaction conditions.

Parameter	Value	Reference
Reactants		
L-Aspartic Acid	1.0 equivalent	General Protocol
p-Toluenesulfonyl Chloride	1.1 - 1.2 equivalents	General Protocol
Sodium Hydroxide	To maintain pH 9-10	[1]
Reaction Conditions		
Temperature	0-5 °C initially, then room temp.	General Protocol
Reaction Time	3-5 hours	General Protocol
Solvent	Water / Diethyl Ether	General Protocol
Product		
N-Tosyl-L-Aspartic Acid		
Typical Yield	80-95%	Based on similar reactions for other amino acids
Purity	>98% after recrystallization	Dependent on purification

Visualizations

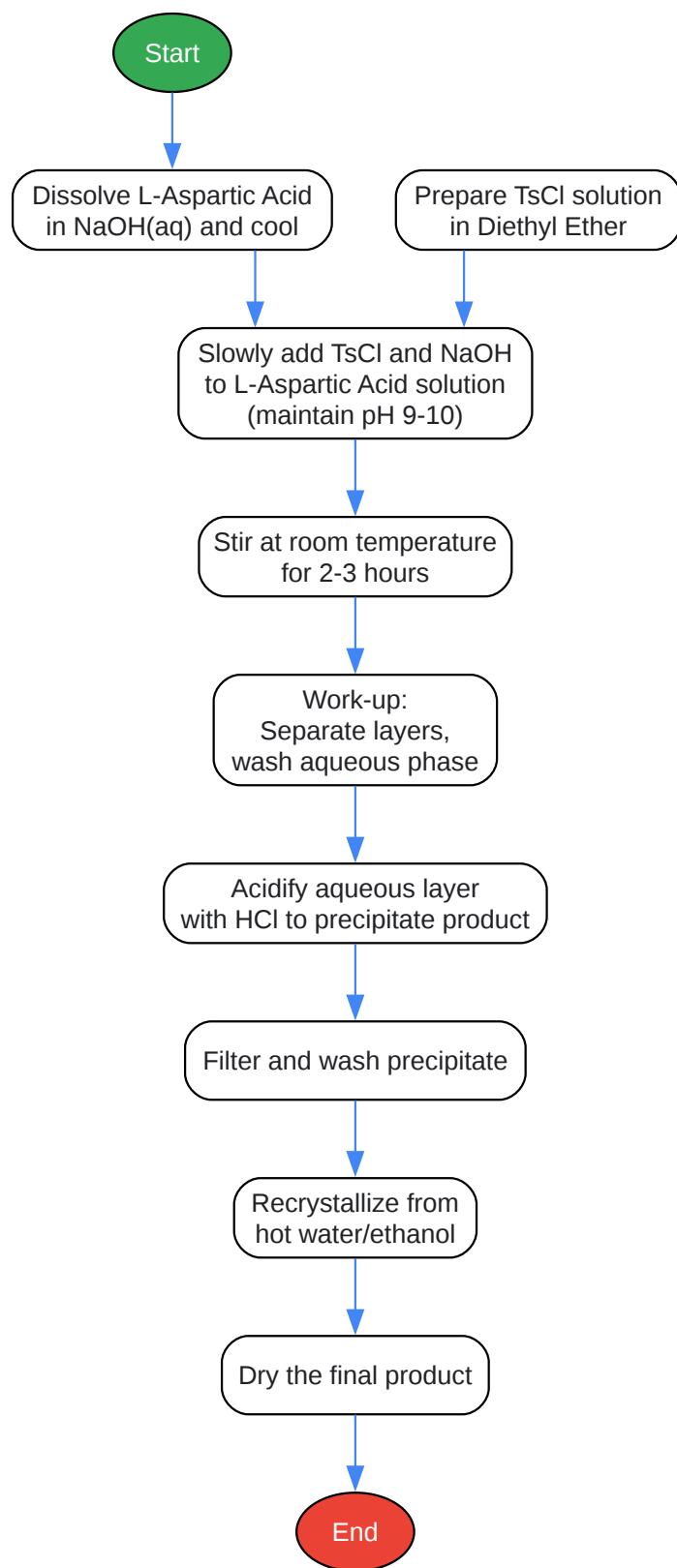
Reaction Pathway



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Caption: Chemical reaction pathway for the N-tosylation of L-aspartic acid.

Experimental Workflow



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Caption: Step-by-step experimental workflow for the synthesis of **N-tosyl-L-aspartic acid**.

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References

- 1. research.monash.edu [research.monash.edu]
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